

What are the physical and chemical properties of Pseudoginsenoside Rt1

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Compound of Interest

Compound Name: *Pseudoginsenoside Rt1*

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An In-depth Technical Guide to Pseudoginsenoside Rt1

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and biological properties of **Pseudoginsenoside Rt1**, a triterpenoid saponin found in plants of the *Panax* genus. The information is compiled to serve as a critical resource for its application in research and drug development.

Core Physical and Chemical Properties

Pseudoginsenoside Rt1 is a complex glycoside of an oleanolic acid-type sapogenin. Its fundamental properties are summarized below, providing a foundational dataset for experimental design and analysis.

Property	Data	Citation(s)
CAS Number	98474-74-9	[1][2]
Molecular Formula	C ₄₇ H ₇₄ O ₁₈	[2][3]
Molecular Weight	927.1 g/mol (also reported as 927.08 and 927.09 g/mol)	[1][2][3]
Exact Mass	926.48751551 Da	[3]
Appearance	White to off-white powder/solid	[1][2]
Purity	≥ 98% (Commercially available standard)	[1][2]
Structure Type	Triterpenoid Saponin	[2]
Natural Source	Roots of Panax ginseng C. A. Mey, fruit of Randia siamensis	[1][2]
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	[1][2]
Storage Conditions	2-8°C for up to 24 months. Stock solutions at -20°C for ~2 weeks.	[2]

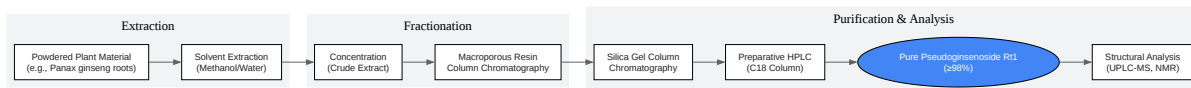
Experimental Protocols and Methodologies

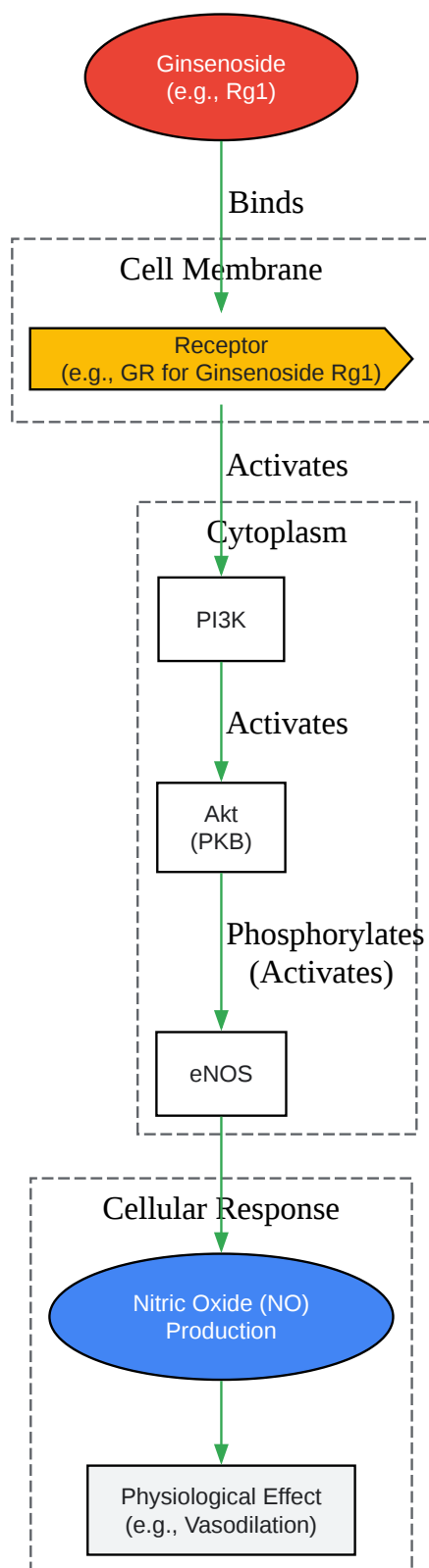
The characterization and quantification of **Pseudoginsenoside Rt1** rely on a combination of chromatographic and spectroscopic techniques. Below are detailed protocols commonly employed in its study.

The isolation of ginsenosides from plant sources is a multi-step process involving extraction and chromatographic purification.[4]

- Extraction:
 - Plant material (e.g., roots of Panax ginseng) is powdered and extracted multiple times with a solvent such as methanol or a methanol-water mixture (e.g., 4:1 v/v).[5]

- The combined extracts are concentrated under reduced pressure to yield a crude residue.
[5]
- Initial Fractionation:
 - The crude extract is suspended in water and subjected to column chromatography using a macroporous resin (e.g., D-101 or AB-8). [5][6]
 - Elution is performed with a gradient of methanol in water to separate the total ginsenoside fraction from other plant metabolites. [5]
- Chromatographic Purification:
 - The total ginsenoside fraction is further purified using silica gel column chromatography. [5]
[7] A common mobile phase is a mixture of Chloroform-Methanol-Water (e.g., 6:4:1 v/v/v).
[5]
 - Fractions are collected and monitored by Thin-Layer Chromatography (TLC).
 - Final purification to achieve high purity ($\geq 98\%$) is often performed using preparative High-Performance Liquid Chromatography (prep-HPLC) with a C18 column and a mobile phase of ethanol-water or acetonitrile-water. [7][8]





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